

# Safety and Handling of 2,3-Dichlorobenzotrifluoride: A Technical Guide

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## Compound of Interest

Compound Name: 2,3-DICHLOROBENZOTRIFLUORIDE

Cat. No.: B1294808

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Disclaimer: Limited toxicological and safety data are available for the specific isomer **2,3-dichlorobenzotrifluoride**. This guide therefore includes data from closely related isomers, such as 2,4- and 3,4-dichlorobenzotrifluoride, to provide a comprehensive overview of potential hazards and handling recommendations. All procedures should be conducted with the utmost caution and under the supervision of qualified personnel.

## Chemical and Physical Properties


This section summarizes the known physical and chemical properties of **2,3-dichlorobenzotrifluoride**. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
CAS Number	54773-19-2	[1][2][3]
Molecular Formula	C7H3Cl2F3	[1][2]
Molecular Weight	215.00 g/mol	[1]
Appearance	Off-white powder	[cite: ]
Melting Point	-26 °C	[1][4]
Boiling Point	177-179 °C	[1]
Density	1.483 g/cm <sup>3</sup>	[1]
Flash Point	73.2 °C	[4]
Vapor Pressure	1 mmHg at 25°C	[4]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[4]

## Hazard Identification and Classification

While a specific hazard classification for **2,3-dichlorobenzotrifluoride** is not readily available, based on data for its isomers, it should be handled as a substance that can cause severe skin burns and eye damage.

Pictogram:

 alt text

Signal Word: Danger

Hazard Statements (based on isomers):

- H314: Causes severe skin burns and eye damage.
- May be harmful if swallowed.
- May cause respiratory irritation.

## Experimental Protocols for Safety Assessment

To ensure the safe handling of **2,3-dichlorobenzotrifluoride**, a thorough toxicological evaluation is necessary. The following are examples of standardized experimental protocols from the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals that can be employed.[\[5\]](#)[\[6\]](#)[\[7\]](#)

### 3.1. Acute Oral Toxicity - OECD Test Guideline 423

This method is used to estimate the acute oral toxicity of a substance.

- Principle: A stepwise procedure is used with a limited number of animals per step. The substance is administered orally to a group of animals at a defined dose. Observations of effects and mortality are made. Depending on the outcome, a higher or lower dose is administered to another group of animals.
- Animals: Typically, rodents (rats or mice) are used.
- Procedure:
  - Animals are fasted prior to dosing.
  - The test substance is administered in a single dose by gavage.
  - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
  - A necropsy of all animals is performed at the end of the study.
- Endpoint: The acute toxic class (or the LD50 value) is determined.

### 3.2. Skin Corrosion/Irritation - OECD Test Guideline 431 (In Vitro)

This in vitro test method is used to predict the skin corrosion potential of a chemical.

- Principle: The test utilizes a reconstituted human epidermis model. The test chemical is applied topically to the tissue. The endpoint is the measurement of cell viability using a colorimetric assay (e.g., MTT assay).

- Procedure:
  - The reconstituted human epidermis tissue is pre-incubated.
  - The test chemical is applied to the surface of the tissue for a defined exposure period.
  - After exposure, the tissue is rinsed and incubated with MTT solution.
  - The amount of formazan produced (which is proportional to the number of viable cells) is quantified spectrophotometrically.
- Endpoint: A chemical is classified as corrosive if the cell viability is below a certain threshold after a specific exposure time.

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure a safe working environment.

### 4.1. Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
  - Wear chemical-resistant gloves (e.g., nitrile rubber).
  - Wear a lab coat or chemical-resistant apron.
  - Ensure that safety showers and eyewash stations are readily accessible.
- Respiratory Protection: Use in a well-ventilated area or with a certified respirator if inhalation risk is high.

### 4.2. Storage

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.
- Store at room temperature.<sup>[4]</sup>

## Emergency Procedures

In the event of an emergency, follow these procedures immediately.

### 5.1. First Aid Measures

- **Eye Contact:** Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

### 5.2. Spill Response

- **Small Spills:**
  - Evacuate the area.
  - Wear appropriate PPE.
  - Absorb the spill with an inert material (e.g., vermiculite, sand).
  - Place the absorbed material in a sealed container for disposal.
  - Clean the spill area with a suitable solvent.
- **Large Spills:**

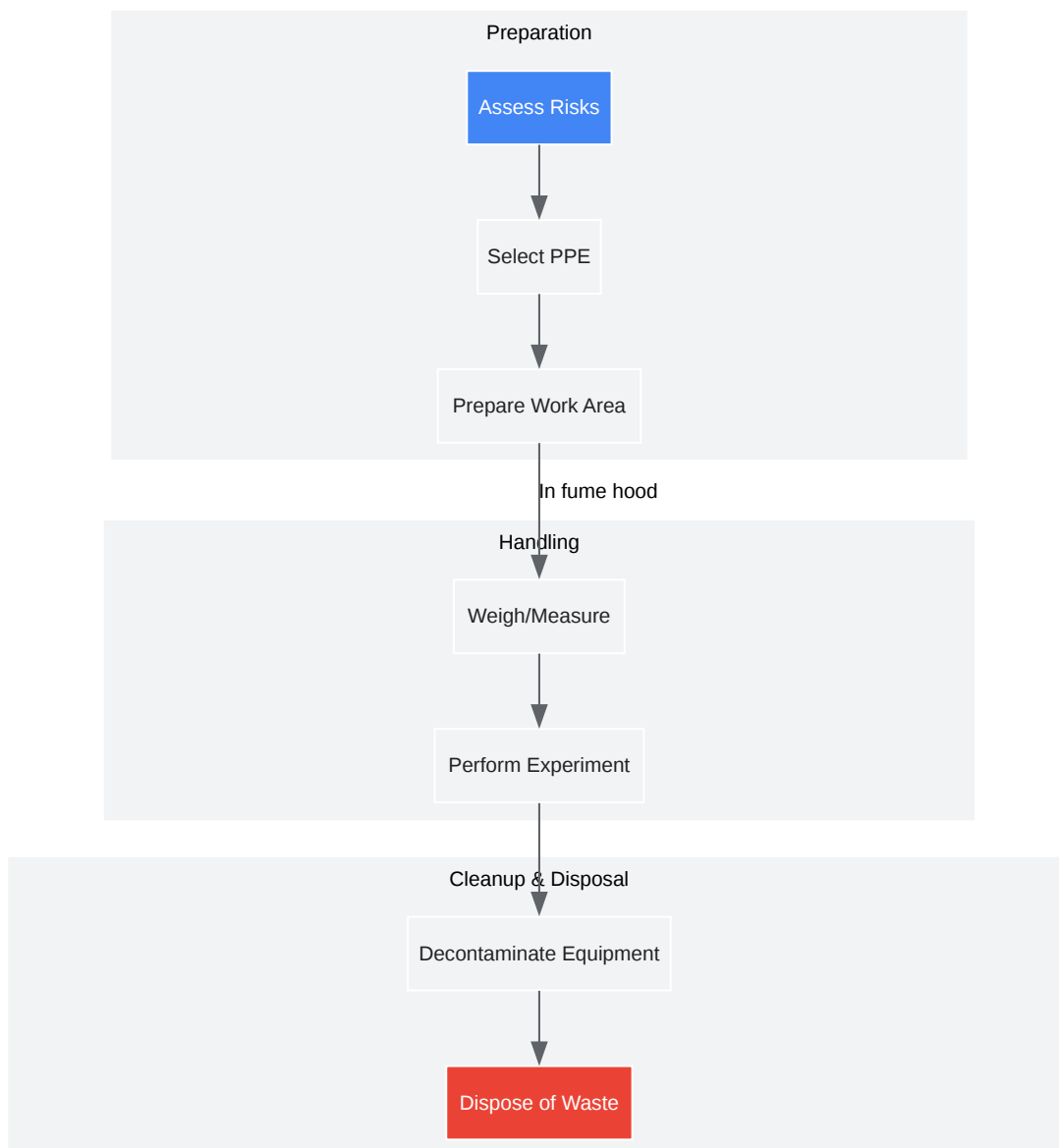
- Evacuate the area and call for emergency assistance.
- Prevent the spill from entering drains or waterways.
- Contain the spill with a dike of inert material.
- Follow the same cleanup procedure as for small spills, using appropriate equipment.

## Disposal Considerations

Dispose of **2,3-dichlorobenzotrifluoride** and its containers in accordance with local, regional, and national regulations. Do not dispose of it in the environment.

## Visualizations

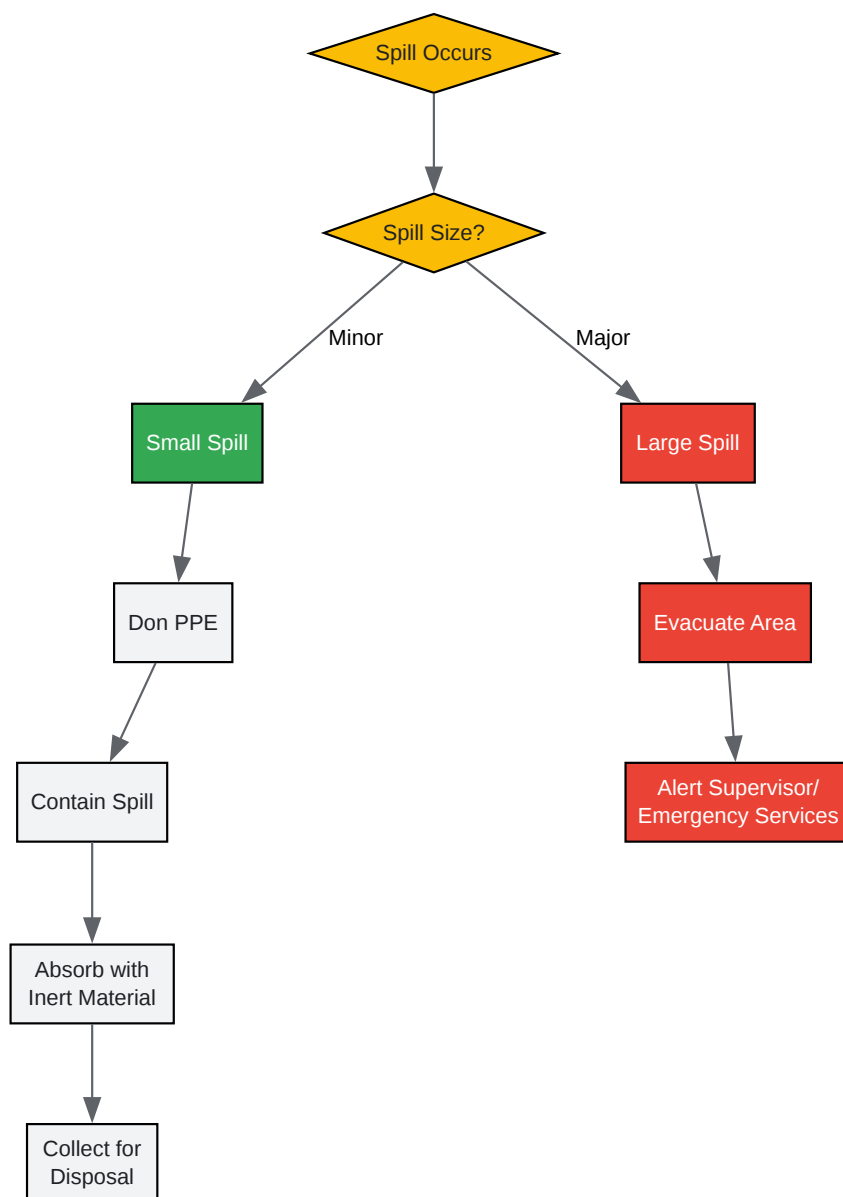
### 7.1. General Handling Workflow



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Caption: A general workflow for the safe handling of **2,3-dichlorobenzotrifluoride**.

## 7.2. Emergency Spill Response Logic



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Caption: A decision-making flowchart for responding to a spill of **2,3-dichlorobenzotrifluoride**.

### 7.3. First Aid Decision Pathway





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Caption: A logical flow diagram for first aid procedures following exposure.

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